

Chemical Properties and Therapeutic Profile of Dithiazanine Iodide

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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The table below summarizes key information about **dithiazanine iodide** from the available literature.

Property	Details
Molecular Weight	391.13 g/mol [1] / 391.59 g/mol [2]
Chemical Formula	C ₂₃ H ₂₃ IN ₂ S ₂ [1] [2]
Chemical Name	3-ethyl-2-[(1E,3E)-5-[(2E)-3-ethyl-2,3-dihydro-1,3-benzothiazol-2-ylidene]penta-1,3-dien-1-yl]-1,3-benzothiazol-3-ium iodide [1]
SMILES	CCN1C(=CC=CC=Cc2sc3ccccc3[n+]2CC)Sc2ccccc21 [2]
InChIKey	FYXWDSGGZAMYFZ-UHFFFAOYSA-N [2]
cLogP	6.25 [1]
Drug Status	Approved (human/veterinary), withdrawn (human) [1] [2]
Historical Use	Broad-spectrum anthelmintic for trichuriasis and strongyloidiasis [2]
Recent Research Application	Cytotoxic agent against glioblastoma stem cells (GSCs); delivered via nanoparticles [3]

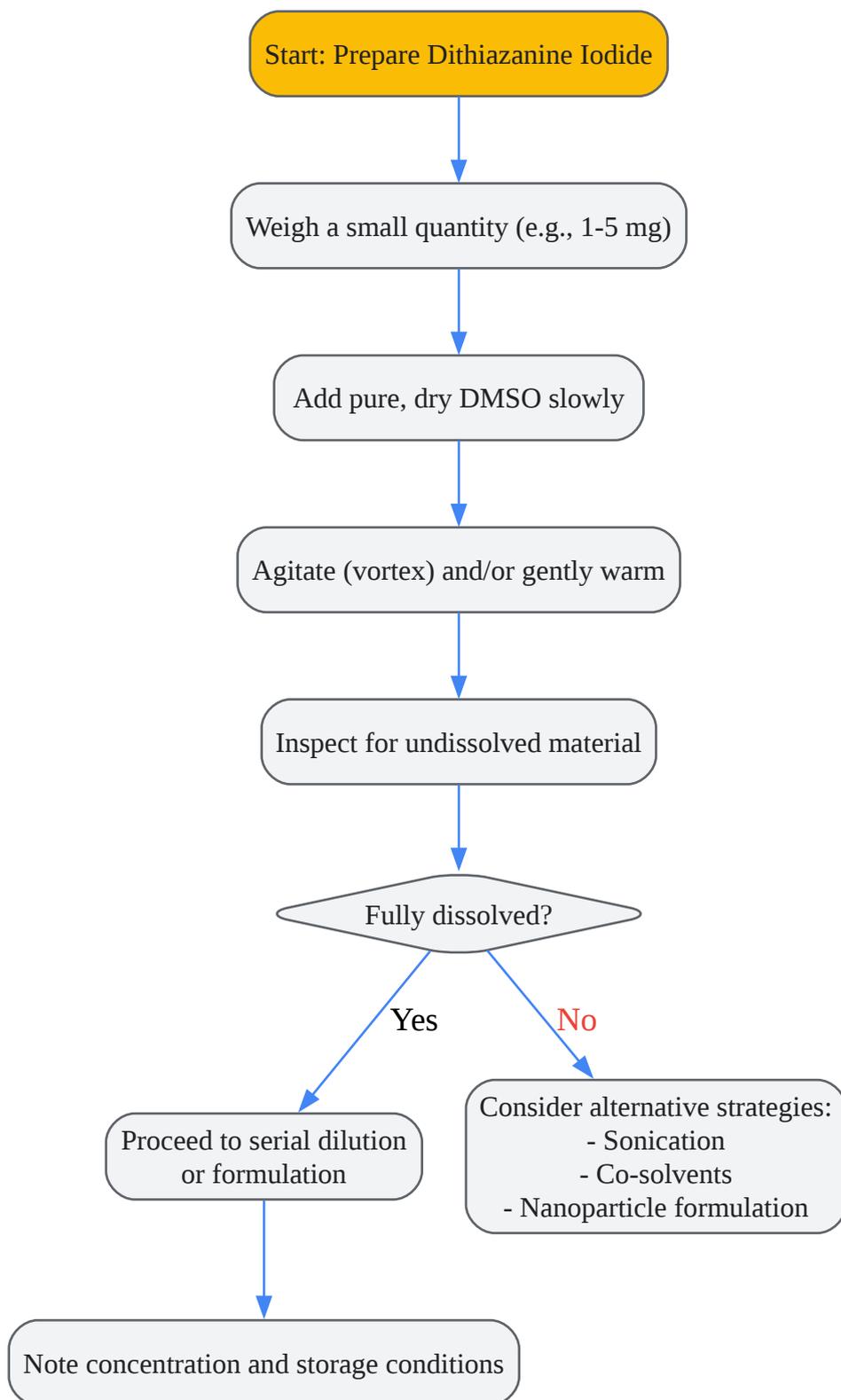
Property	Details
Human Toxicity	Highly toxic; lethal dose estimated at 4–16 mg/kg orally [2]

Research Context and Experimental Considerations

- **Recent Application in Oncology:** **Dithiazanine iodide** has been re-purposed in biomedical research for its activity against **glioblastoma stem cells (GSCs)** [3]. This suggests the compound has relevant bioactivity in modern drug discovery contexts, particularly for cancer. The study did not use a simple DMSO solution but employed a more advanced **nanoparticle-based delivery system** to target GSCs [3]. This indicates that formulation is a critical factor for its application.
- **Solubility and Formulation Challenges:** The high cLogP value indicates that **dithiazanine iodide** is a **highly lipophilic compound** [1]. While this suggests it may have reasonable solubility in DMSO, no specific data or protocols for its preparation are available in the searched literature. A patent discusses dissolving a related compound, "amorphous dithiazine," using aqueous solutions with hydrogen peroxide [4]. This highlights that dissolving dithiazanine derivatives for experimental use can be non-trivial and may require specialized strategies beyond simple organic solvents.
- **Safety Handling:** Given its noted high toxicity in humans, appropriate safety precautions, including the use of personal protective equipment (PPE) and working in a fume hood, are essential when handling this compound [2].

Suggested Approach for Protocol Development

In the absence of a standard protocol, you may need to establish an in-house method. Here is a suggested workflow for developing a DMSO stock solution preparation protocol.



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References

1. DITHIAZANINE (PD013703, FYXWDSGGZAMYFZ- ... [probes-drugs.org]
2. API | dithiazanine iodide [cdek.pharmacy.purdue.edu]
3. ZNF117 regulates glioblastoma stem cell differentiation ... [pmc.ncbi.nlm.nih.gov]
4. Method for the dissolution of amorphous dithiazine [patents.google.com]

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